

# Personal protective equipment for handling 2,4,6-Tribromotoluene

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## Compound of Interest

Compound Name: 2,4,6-Tribromotoluene

Cat. No.: B109049

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## Essential Safety and Handling Guide for 2,4,6-Tribromotoluene

This guide provides immediate and essential safety protocols for laboratory professionals handling **2,4,6-Tribromotoluene**. Adherence to these procedures is critical to ensure personal safety and proper disposal.

### Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>5</sub> Br <sub>3</sub> [1][2]
Molecular Weight	328.83 g/mol [1][3]
Appearance	White to pale cream or brown crystals, powder, or lumps[2][4]
Melting Point	65.0-72.0 °C[2]
Boiling Point	290 °C[4]
Solubility	Insoluble in water[4]
CAS Number	6320-40-7[2][3][4]

## Hazard Identification and GHS Classification

**2,4,6-Tribromotoluene** is classified with the following hazards:

- Skin Irritation (Category 2)[1][3]
- Serious Eye Irritation (Category 2)[1][3]
- May cause respiratory irritation (Specific Target Organ Toxicity - Single Exposure, Category 3)[1]
- May cause an allergic skin reaction[3]

Signal Word: Warning[1][3]

Hazard Statements:

- H315: Causes skin irritation.[1][3]
- H317: May cause an allergic skin reaction.[3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1]

## Operational Plan: Step-by-Step Handling Procedures

1. Engineering Controls:

- Always handle **2,4,6-Tribromotoluene** in a well-ventilated area, preferably within a certified chemical fume hood.[3][5]
- Ensure that an eyewash station and safety shower are readily accessible.[6]

2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[3][5]

- Eye Protection: Use tight-sealing safety goggles or a face shield.[5][6]
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or potential for significant exposure, consider additional protective clothing.[5]
- Respiratory Protection: If dust or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

### 3. Handling:

- Avoid all personal contact, including inhalation of dust or vapors.[3][7]
- Do not eat, drink, or smoke in the handling area.
- Keep the container tightly closed when not in use.[3][5]
- Use non-sparking tools and take precautionary measures against static discharge.[5]
- Ground and bond containers when transferring material.[5]

## Emergency Procedures

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately rinse eyes cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[3][8]

## Disposal Plan

### 1. Waste Collection:

- Collect all **2,4,6-Tribromotoluene** waste, including contaminated materials (e.g., gloves, absorbent paper), in a designated, properly labeled, and sealed hazardous waste container.

### 2. Spill Cleanup:

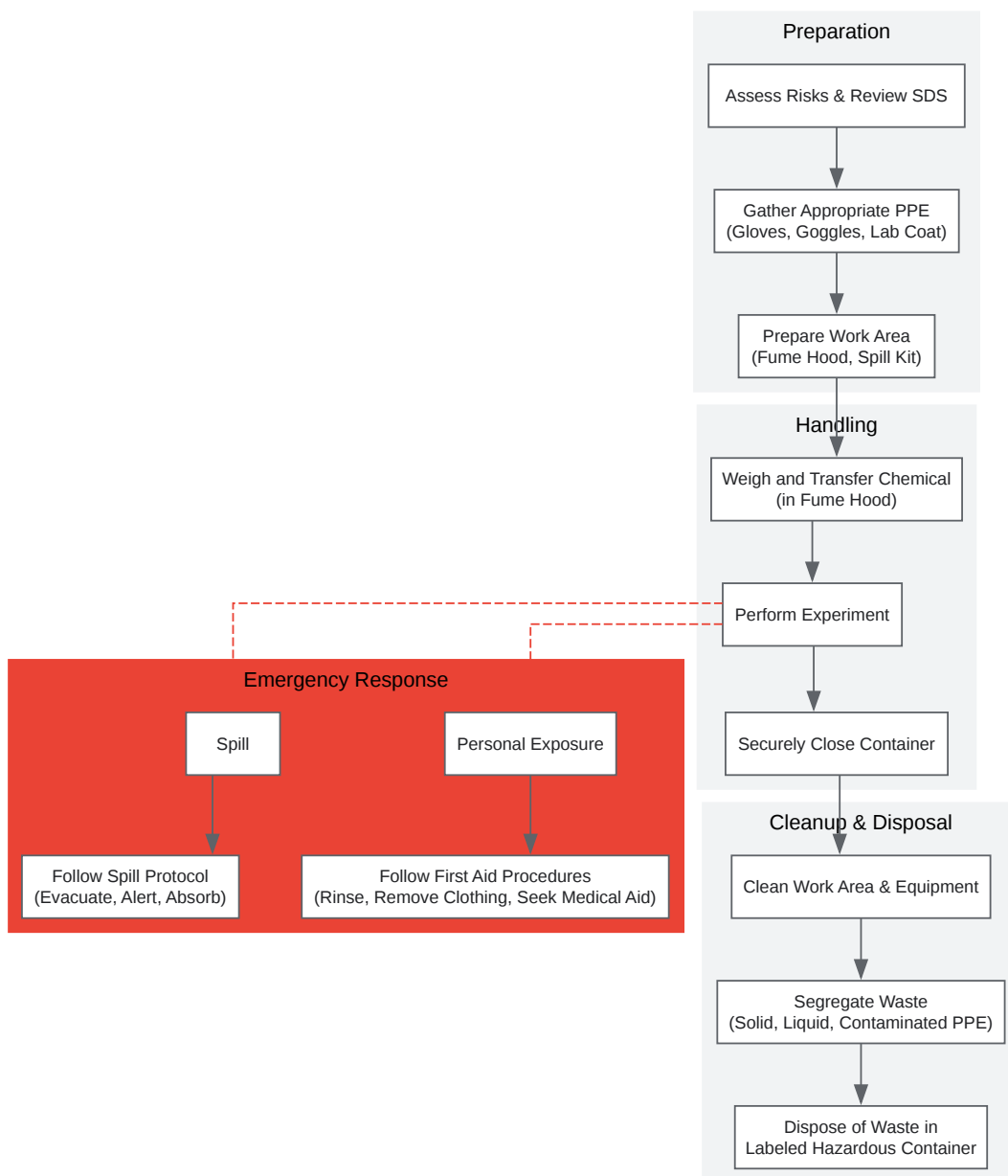
- For small spills, use a non-combustible absorbent material like sand or earth to soak up the substance.<sup>[5]</sup>
- Sweep up the material, place it into a suitable container for disposal, and avoid generating dust.<sup>[9]</sup>
- Clean the spill area with a suitable solvent, followed by washing with soap and water.

### 3. Final Disposal:

- Dispose of hazardous waste through a licensed disposal company.<sup>[9]</sup>
- Do not allow the product to enter drains or waterways.<sup>[3]</sup>
- All disposal activities must be in accordance with local, state, and federal regulations.

## Safe Handling Workflow

## Safe Handling Workflow for 2,4,6-Tribromotoluene

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2,4,6-Tribromotoluene**.

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## References

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